

Applications of IAP-Based Degraders in Cancer Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *E3 ligase Ligand-Linker Conjugate*
39
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Introduction

Inhibitor of Apoptosis Proteins (IAPs) are a family of functionally and structurally related proteins that act as endogenous inhibitors of apoptosis, or programmed cell death.[1] Overexpressed in many cancer types, IAPs contribute to tumor growth, survival, and resistance to therapy.[2] IAP-based degraders, a class of Proteolysis Targeting Chimeras (PROTACs), leverage the ubiquitin-proteasome system to selectively eliminate specific cancer-driving proteins. These heterobifunctional molecules consist of a ligand that binds to the protein of interest (POI), a linker, and a ligand that recruits an IAP E3 ubiquitin ligase, such as cIAP1 or XIAP.[3] This induced proximity triggers the ubiquitination and subsequent degradation of the POI, offering a powerful strategy to combat cancer.[4]

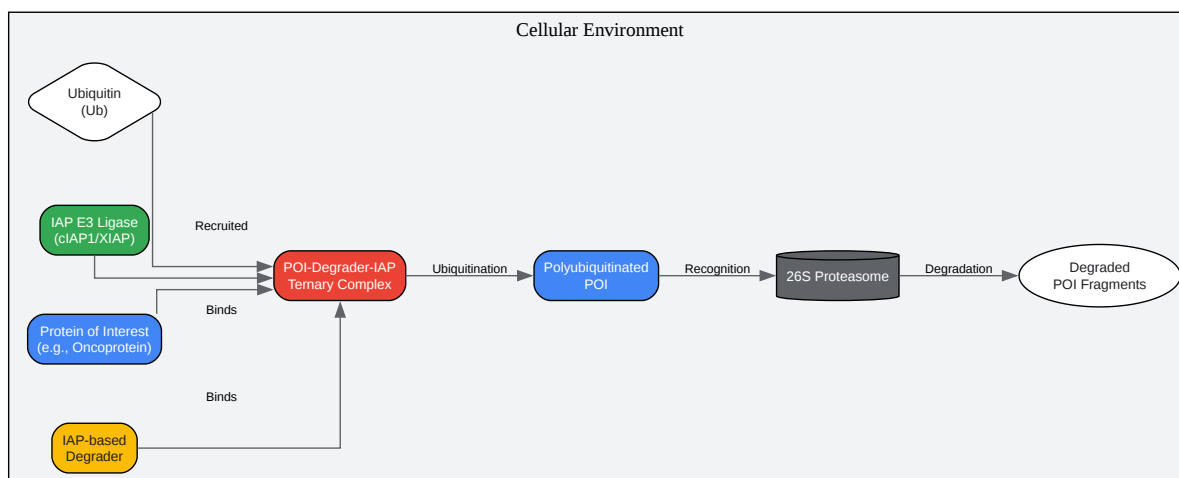
This document provides detailed application notes, experimental protocols, and data on the use of IAP-based degraders in cancer research.

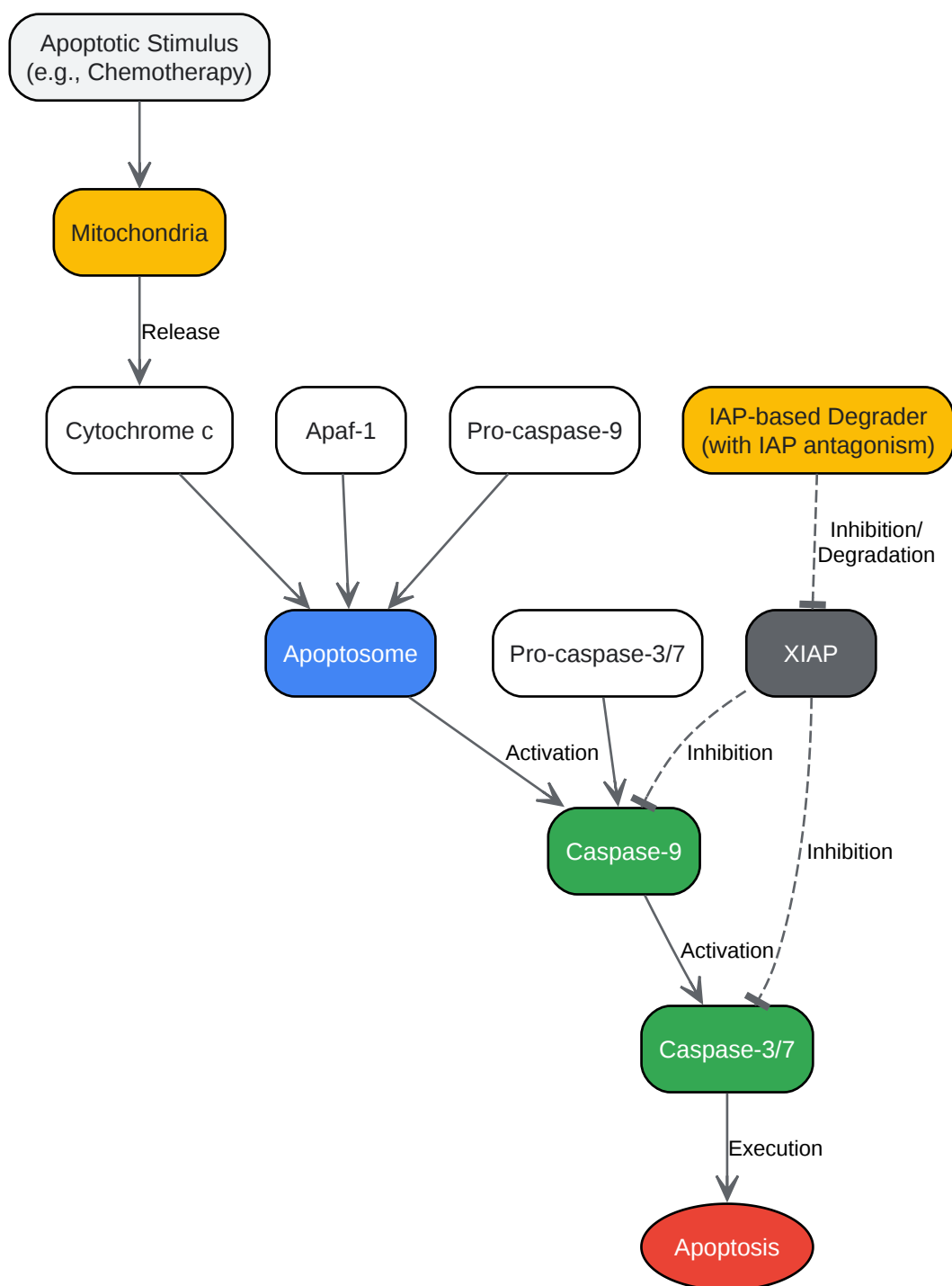
Signaling Pathways

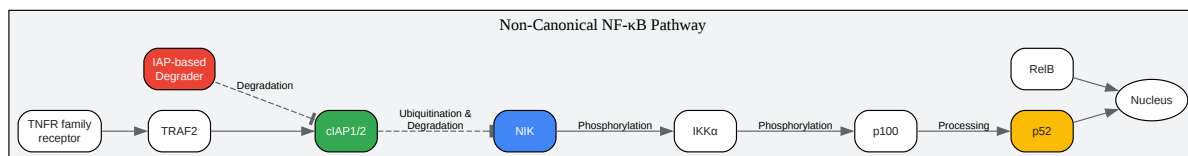
IAP-based degraders modulate key signaling pathways involved in cancer cell survival and proliferation. The primary mechanisms involve the degradation of a target oncoprotein and the concurrent modulation of IAP-regulated pathways, such as apoptosis and NF- κ B signaling.

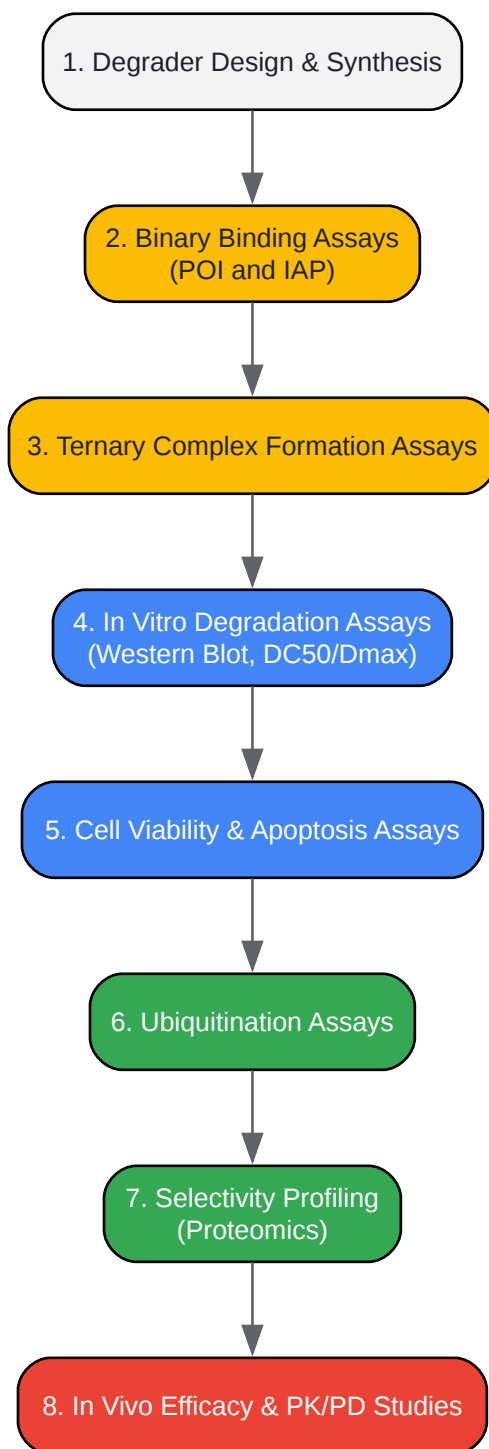
Mechanism of Action of IAP-Based Degraders

IAP-based degraders, also known as Specific and Nongenetic IAP-dependent Protein Erasers (SNIPERs), function by hijacking the cellular protein degradation machinery.^[5] The degrader molecule forms a ternary complex with the target protein and an IAP E3 ligase.^[6] This proximity allows the E3 ligase to transfer ubiquitin molecules to the target protein, marking it for destruction by the proteasome. The degrader is then released to target another protein molecule, acting in a catalytic manner.^[5]









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